

# Ethyl 3-phenylpropionate: Chemical Identification

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## Compound of Interest

Compound Name: Ethyl 3-phenylpropionate

Cat. No.: B043296

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This section provides the Chemical Abstracts Service (CAS) number and a list of synonyms for **Ethyl 3-phenylpropionate**, a key identifier for researchers and professionals in drug development.

## Chemical Abstract Service (CAS) Number

The unique CAS registry number for **Ethyl 3-phenylpropionate** facilitates unambiguous identification in chemical databases and literature.

Compound Name	CAS Registry Number
Ethyl 3-phenylpropionate	2021-28-5[1][2][3][4]

## Synonyms

**Ethyl 3-phenylpropionate** is also known by several other names in scientific literature and commercial listings. The following table compiles its common synonyms.

**Synonym**

3-Ethyl phenylpropionate[1]

3-Phenylpropanoic acid ethyl ester[1]

3-Phenylpropionic acid ethyl ester[1][5][6]

Benzenepropanoic acid, ethyl ester[1][2][5][6][7]

Ethyl 3-phenylpropanoate[1][3][5][8]

Ethyl benzenepropanoate[1][5][6][8]

Ethyl dihydrocinnamate[1][5][6][8]

Ethyl hydrocinnamate[1][2][5][6][7][8]

Ethylhydrocinnamoate[5][6]

Ethylphenyl propanoate[5][8]

Hydrocinnamic acid, ethyl ester[1][5][6][7][8]

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## References

- 1. CAS 2021-28-5: Ethyl 3-phenylpropanoate | CymitQuimica [cymitquimica.com]
- 2. fishersci.com [fishersci.com]
- 3. A13055.18 [thermofisher.com]
- 4. Ethyl 3-phenylpropionate CAS#: 2021-28-5 [m.chemicalbook.com]
- 5. Ethyl 3-phenylpropionate | C<sub>11</sub>H<sub>14</sub>O<sub>2</sub> | CID 16237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethyl 3-phenylpropionate, 98+% | Fisher Scientific [fishersci.ca]
- 7. Temporary title [webprod.hc-sc.gc.ca]

- 8. Benzenepropanoic acid, ethyl ester [webbook.nist.gov]
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